

Reactivity of Methanesulfonic Acid Salt Clusters in Atmospheric Chemistry: A Comparative Guide

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Compound of Interest

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Methanesulfonic acid (MSA), a key oxidation product of dimethyl sulfide (DMS) in the marine atmosphere, plays a significant role in new particle formation and the overall atmospheric sulfur cycle. The reactivity of MSA and its salt clusters, formed through interactions with atmospheric bases such as amines and ammonia, is a critical area of research for understanding aerosol formation and its impact on climate. This guide provides a comparative analysis of the reactivity of MSA salt clusters, supported by experimental data, to elucidate their role in atmospheric chemistry.

Comparative Analysis of Reactivity

The reactivity of methanesulfonic acid salt clusters is largely dictated by the nature of the base involved in the cluster formation and the presence of other atmospheric species like sulfuric acid (SA) and water. Experimental and computational studies have demonstrated that MSA can participate in new particle formation, sometimes enhancing and at other times suppressing it, depending on the specific chemical system.

Nucleation and Particle Formation

The formation of stable clusters is the initial step in atmospheric new particle formation. The interaction of MSA with various atmospheric bases leads to the formation of salt clusters with varying stability and potential for further growth.

Comparison with Sulfuric Acid:

Sulfuric acid is a primary driver of atmospheric nucleation. Comparisons between MSA and SA reveal distinct differences in their ability to form stable clusters with amines and ammonia. While amines are more effective than ammonia at stabilizing both MSA and SA clusters, the relative efficiency of different amines varies between the two acids.^[1] For instance, while dimethylamine (DMA) is a potent stabilizer for SA clusters, its enhancing effect on MSA nucleation is less pronounced compared to methylamine (MA).^[2] Conversely, trimethylamine (TMA) shows a suppressed nucleation rate with MSA compared to its interaction with SA, which is attributed to steric hindrance.^{[2][3]}

The presence of MSA can modify the nucleation pathways of sulfuric acid. The formation of a heterodimer between SA and MSA can create more energetically favorable pathways for nucleation with certain amines like methylamine, leading to an enhancement in nucleation rates.^{[2][3]} However, for other amines like trimethylamine, MSA appears to suppress particle formation.^[2]

Heterogeneous Reactivity

Beyond new particle formation, MSA present in existing aerosol particles can undergo heterogeneous reactions with gas-phase oxidants. The uptake of gaseous MSA on sea salt and mineral dust aerosols has also been observed, leading to the formation of methanesulfonate salts in the condensed phase.

Alkaline sea salt particles have been shown to enhance the uptake of MSA.^[4] However, the presence of acidic and hydrophobic species on particles can suppress this uptake.^[4]

Quantitative Data on Reactivity

The following tables summarize key quantitative data from experimental and computational studies on the reactivity of MSA salt clusters.

Table 1: Calculated Binding Free Energies (ΔG) for (MSA)_x(Base)_y Clusters at 298.15 K

Cluster Composition	Base	ΔG (kcal/mol)	Reference
(MSA) ₂ (Ammonia) ₂	Ammonia	-21.9	[5]
(MSA) ₂ (Methylamine) ₂	Methylamine	-29.2	[5]
(MSA) ₂ (Dimethylamine) ₂	Dimethylamine	-36.6	[5][6]
(MSA) ₂ (Trimethylamine) ₂	Trimethylamine	-25.6	[5]
(MSA) ₂ (Ethylenediamine) ₂	Ethylenediamine	-34.4	[5]
(SA) ₂ (Ammonia) ₂	Ammonia	-31.4	[5]
(SA) ₂ (Methylamine) ₂	Methylamine	-38.6	[5]
(SA) ₂ (Dimethylamine) ₂	Dimethylamine	-45.7	[5][6]
(SA) ₂ (Trimethylamine) ₂	Trimethylamine	-41.8	[5]
(SA) ₂ (Ethylenediamine) ₂	Ethylenediamine	-41.5	[5]

Table 2: Experimental and Modeled Nucleation Rates (J) for MSA and SA Systems

System	J ($\text{cm}^{-3}\text{s}^{-1}$)	Conditions	Reference
SA-DMA	$>10^2$	[SA] = 10^7 cm^{-3} , [DMA] = 10^8 cm^{-3} , T=278.15 K	[6]
SA-MSA-DMA	$\sim 2.81 \times 10^{-3}$	[SA] = 10^7 cm^{-3} , [MSA] = 10^7 cm^{-3} , [DMA] = 10^8 cm^{-3} , T=278.15 K	[6]
MSA-Ammonia	Low	High precursor concentrations needed	[7][8]
MSA-Methylamine	Enhanced by hydration	[MSA] $> 6 \times 10^7 \text{ cm}^{-3}$, [MA] $> 1 \text{ ppt}$	[7]

Table 3: Uptake Coefficients (γ) for Heterogeneous Reactions of MSA

Reactant	Substrate	γ	Conditions	Reference
MSA (g)	Sea Salt Aerosol	-	Enhanced by alkalinity	[4]
DMS (g)	Sea Salt Aerosol	-	Enhanced by halogen radicals	[9]
SO ₂ (g)	Sea Salt Aerosol	~ 0.5 (on NaOCl)	pH-dependent	[10]

Experimental Protocols

Aerosol Flow Tube Experiments for Nucleation Studies

A common experimental technique to study the formation of MSA salt clusters is the use of a laminar aerosol flow tube reactor.

- Precursor Generation: Gaseous MSA is generated, often by gently heating a liquid sample of MSA and passing a carrier gas (e.g., purified air or nitrogen) over it. Amine or ammonia

gases are prepared in a separate line, typically from a lecture bottle or by bubbling a carrier gas through a liquid sample.

- **Flow Reactor:** The experiments are conducted in a flow tube reactor, which allows for precise control of reaction time, temperature, and relative humidity. The reactor is typically made of glass or other inert materials to minimize wall losses of precursors and clusters.
- **Mixing and Reaction:** The MSA and base precursor flows are introduced into the main flow of the reactor, where they mix and react to form clusters. The reaction time is controlled by varying the flow rate and the position of the injection point.
- **Particle Detection:** The newly formed particles are detected at the exit of the flow tube using a suite of instruments. A condensation particle counter (CPC) is used to measure the total number concentration of particles above a certain size threshold (typically a few nanometers). A scanning mobility particle sizer (SMPS) or a similar instrument is used to measure the particle size distribution.
- **Data Analysis:** The measured particle number concentrations and size distributions are used to determine the nucleation rate, which is the rate of formation of new stable clusters.

Quantum Chemical Calculations for Thermodynamic Data

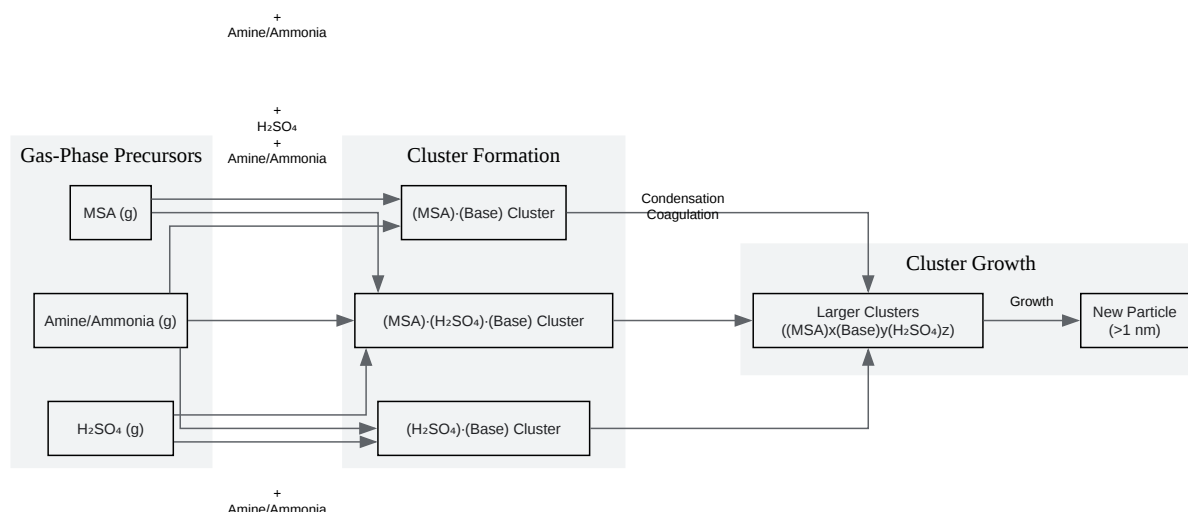
Quantum chemical calculations are a powerful tool to investigate the structures, stabilities, and thermodynamic properties of MSA salt clusters.

- **Cluster Generation:** Plausible structures of (MSA)_x(Base)_y clusters are generated using computational chemistry software.
- **Geometry Optimization:** The geometries of the generated clusters are optimized to find the most stable configurations (i.e., the lowest energy structures). This is typically done using density functional theory (DFT) methods.
- **Frequency Calculations:** Vibrational frequency calculations are performed on the optimized geometries to confirm that they are true minima on the potential energy surface and to calculate thermodynamic properties such as enthalpy, entropy, and Gibbs free energy of formation.

- **High-Level Energy Calculations:** To obtain more accurate binding energies, single-point energy calculations are often performed using higher-level theoretical methods, such as coupled-cluster theory.
- **Data Analysis:** The calculated Gibbs free energies of formation are used to assess the stability of the clusters. Negative values indicate a thermodynamically favorable formation process. These data can be used as input for atmospheric models to predict nucleation rates.

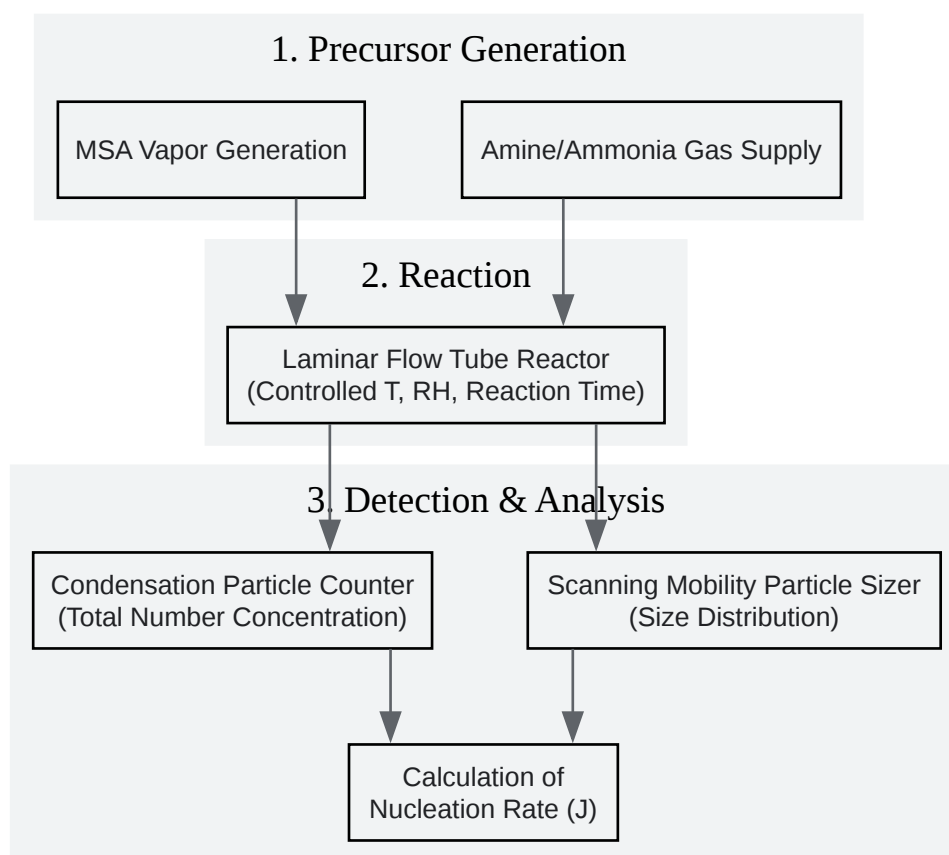
Visualizing Reaction Pathways and Workflows

Signaling Pathways and Experimental Workflows



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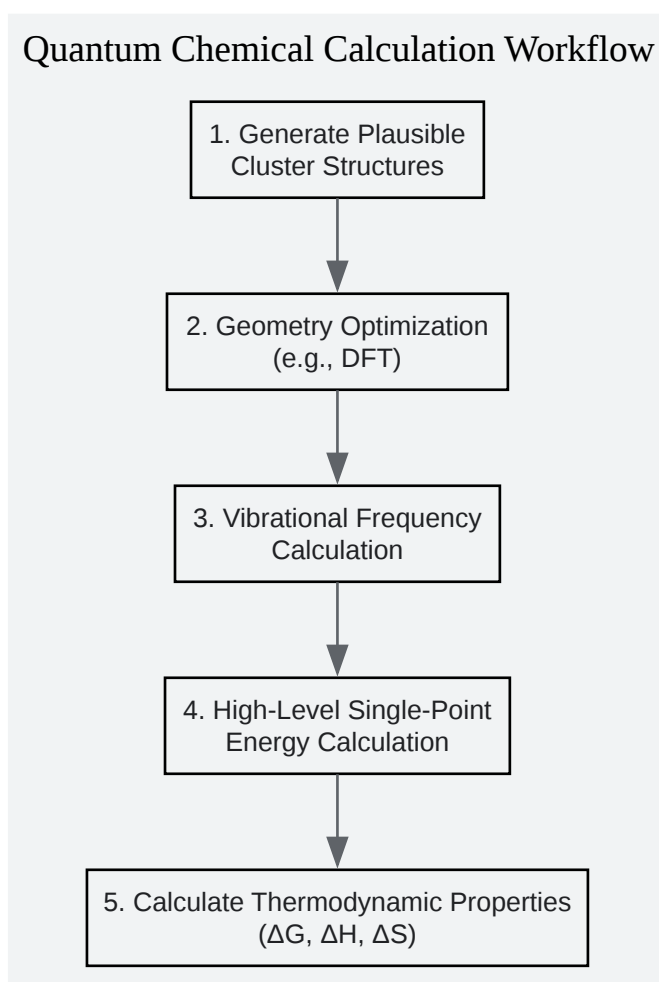
Caption: MSA Nucleation Pathway with Amines/Ammonia and Sulfuric Acid.



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Caption: Experimental Workflow for Studying MSA Nucleation in a Flow Tube.

Quantum Chemical Calculation Workflow



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Caption: Workflow for Quantum Chemical Calculations of MSA Cluster Thermodynamics.

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